

Technical Guide: Isolation of Radicicol from *Colletotrichum graminicola*

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Compound of Interest

Compound Name: *Monorden diacetate*

CAS No.: 100262-15-5

Cat. No.: B15587287

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Authored for: Researchers, Scientists, and Drug Development Professionals December 2025

Abstract

Radicicol, also known as monorden, is a potent Hsp90 (Heat Shock Protein 90) inhibitor, making it a molecule of significant interest in oncology and other therapeutic areas. While its biosynthesis has been studied in several fungal species, *Colletotrichum graminicola*, a pathogenic fungus affecting maize, is also a known producer of this macrolide. This document provides a comprehensive technical guide outlining the methodologies for the isolation, purification, and characterization of radicicol from *Colletotrichum graminicola*. The protocols described herein are synthesized from established mycological and natural product chemistry techniques, providing a robust framework for researchers aiming to obtain this valuable compound for further study.

Fungal Culture and Fermentation

The initial and critical step is the successful cultivation of *Colletotrichum graminicola* to promote the biosynthesis of radicicol. The choice of culture medium and incubation conditions significantly impacts mycelial growth, sporulation, and secondary metabolite production.

Experimental Protocol: Fungal Culture

- Strain Acquisition and Maintenance: Obtain a pure culture of *Colletotrichum graminicola* (e.g., CgM2) from a reputable culture collection. Maintain stock cultures on Oatmeal Agar (OMA) or Potato Dextrose Agar (PDA) slants at 4°C for long-term storage.
- Inoculum Preparation:
 - Aseptically transfer a small piece of the mycelial mat from the stock culture to the center of a fresh PDA or OMA petri dish.
 - Incubate the plate at 23-25°C under constant fluorescent or black light to encourage growth and conidiation. Cultures are typically ready for use after 10-14 days, characterized by the formation of pink or orange spore masses.
- Large-Scale Fermentation (Solid-State):
 - Prepare the solid substrate (e.g., rice, oatmeal) in 2.8 L Fernbach flasks or mushroom spawn bags (e.g., 100 g of substrate per flask).
 - Add distilled water at a ratio of approximately 2:1 by weight to the substrate (e.g., 200 mL water for 100 g rice) and autoclave at 121°C for 30 minutes.
 - After cooling, inoculate the sterile substrate with several agar plugs (approx. 6 mm diameter) from the actively growing petri dish culture.
 - Incubate the flasks under the same conditions as the inoculum (23-25°C, light) for 3-4 weeks to allow for complete colonization and secondary metabolite production.

Data Presentation: Culture Media Comparison

The selection of a suitable growth medium is crucial for maximizing the yield of fungal biomass and, consequently, the target metabolite. The following table summarizes the efficacy of various media on the growth of *C. graminicola*.

Culture Medium	Radial Mycelial Growth (mm, avg.)	Conidial Production	Time to Conidial Formation (days)	Colony Characteristics	Reference
Potato Dextrose Agar (PDA)	89.00	Excellent (++++)	7	Dirty white colonies	
Sorghum Stem Extract Agar	79.66	Excellent (++++)	8	Dirty white colonies	
Sorghum Root Extract Agar	76.00	Excellent (++++)	8	Dirty white colonies	
Oatmeal Agar (OMA)	70.00	Good (+++)	12	Dirty white colonies	
Corn Meal Agar	-	Good (+++)	-	-	
Richard's Agar	-	Good (+++)	9	-	

Based on data for *Colletotrichum graminicola* causing Anthracnose of Sorghum. Growth measured after a week of incubation.

Extraction and Purification of Radicicol

Following fermentation, the next phase involves the extraction of the crude metabolite mixture from the fungal culture and subsequent purification to isolate radicicol.

Visualization: Isolation Workflow

The overall process from fungal culture to pure compound is depicted in the workflow diagram below.

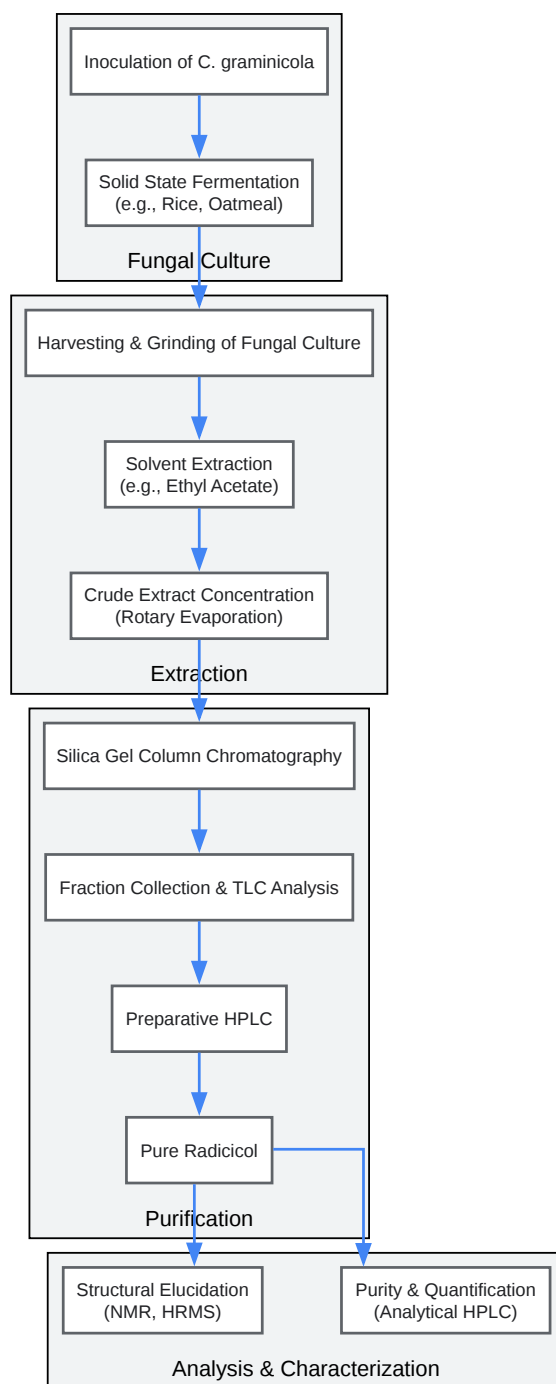


Figure 1: General Workflow for Radicicol Isolation

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